

Application Notes and Protocols for Cesium Removal Using Ammonium Tetraphenylborate Precipitation

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Compound of Interest

Compound Name: *Ammonium tetraphenylborate*

Cat. No.: *B078499*

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These application notes provide a comprehensive overview and detailed protocols for the removal of cesium from aqueous solutions using the **ammonium tetraphenylborate** (ATPB) precipitation method. This method is highly effective for the separation of cesium, including radioactive isotopes such as Cesium-137, from various matrices.

The fundamental principle of this method lies in the reaction of cesium ions (Cs^+) with **ammonium tetraphenylborate** ($(\text{NH}_4)\text{B}(\text{C}_6\text{H}_5)_4$). This reaction forms the highly insoluble precipitate, cesium tetraphenylborate ($\text{CsB}(\text{C}_6\text{H}_5)_4$), which can then be easily separated from the liquid phase by filtration or centrifugation. The low solubility of cesium tetraphenylborate ensures a high decontamination factor.[\[1\]](#)

Quantitative Data Summary

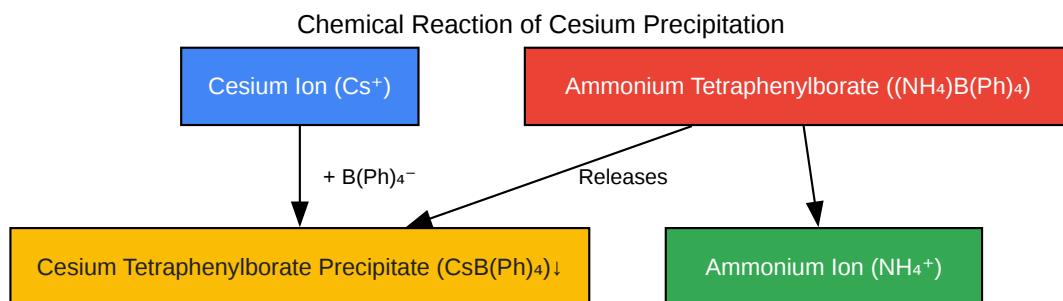
The efficiency of cesium removal using the tetraphenylborate precipitation method is influenced by several factors, including pH, the presence of other ions, and the molar ratio of the precipitating agent to cesium. The following table summarizes key quantitative data from relevant studies. While many studies utilize sodium tetraphenylborate (NaTPB), the underlying precipitation chemistry and efficiencies are directly applicable to ATPB.

Parameter	Value/Range	Condition/Observation	Reference
Cesium Removal Efficiency	>99%	Can be quantitative under optimal conditions.	[2][3]
Decontamination Factor	10,000 - 1,000,000	Dependent on initial cesium concentration and process conditions.	[1]
pH Range	2.5 - 11.5	The precipitation reaction is stable across a broad pH range.	[4]
Solubility Product (K _{sp}) of CsTPB	7.84 × 10 ⁻¹⁰ at 25 °C	Indicates the low solubility of the cesium tetraphenylborate precipitate.	[1]
Reaction Time	< 24 hours	For stoichiometric additions of tetraphenylborate at 25 °C in solutions with <1.5 M sodium ion concentration.	[5]
Effect of Potassium Ions	Co-precipitation	Potassium ions can also be precipitated by tetraphenylborate, potentially affecting the efficiency of cesium removal.	[6]
Effect of High Sodium Ion Concentration	Can increase reaction time	At sodium ion concentrations >1.5 M, the precipitation reaction time can	[5]

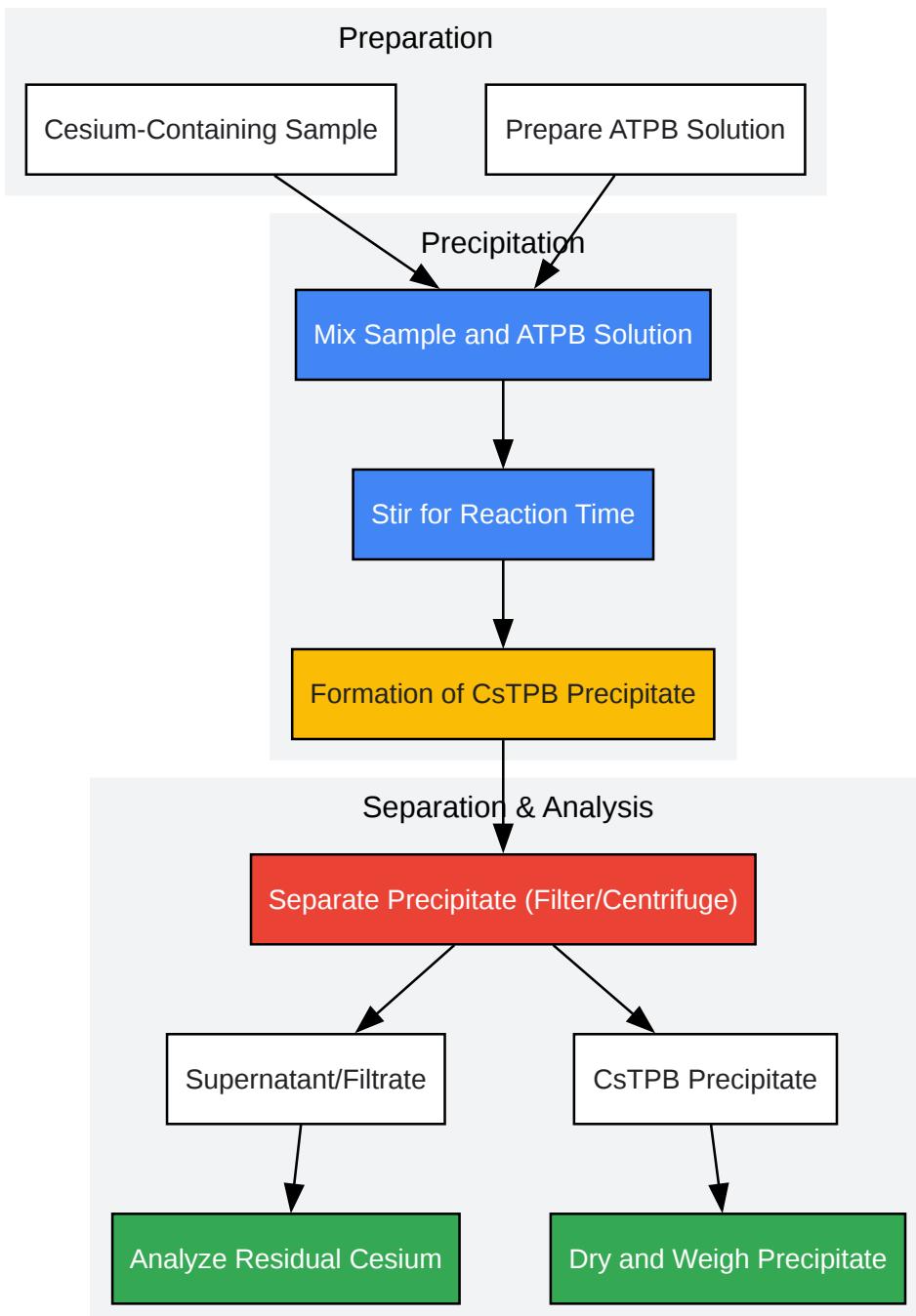
extend up to 160
hours.

Chemical Reaction Pathway

The core of the cesium removal process is the precipitation reaction between the cesium ion and the tetraphenylborate anion.



Experimental Workflow for Cesium Removal

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